

5-Bromo-2-(4-methylpiperazin-1-yl)pyrimidine: A Technical Guide

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Compound of Interest

Compound Name: 5-Bromo-2-(4-methylpiperazin-1-yl)pyrimidine

Cat. No.: B142301

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CAS Number: 141302-36-5

This technical guide provides a comprehensive overview of **5-Bromo-2-(4-methylpiperazin-1-yl)pyrimidine**, a heterocyclic compound of interest to researchers and professionals in the fields of medicinal chemistry and drug development. This document details its physicochemical properties, outlines a general synthetic approach, and discusses its potential, though currently unpublished, role in biological systems.

Physicochemical Properties

A summary of the key physicochemical properties of **5-Bromo-2-(4-methylpiperazin-1-yl)pyrimidine** is presented in Table 1. These properties are essential for understanding the compound's behavior in various experimental settings.

Property	Value	Source
CAS Number	141302-36-5	Echemi[1]
Molecular Formula	C9H13BrN4	Echemi[1]
Molecular Weight	257.13 g/mol	Echemi[1]
Exact Mass	256.03200 Da	Echemi[1]
Appearance	Solid	SynQuest Labs
Density (Predicted)	1.466 ± 0.06 g/cm ³	Echemi[1]
Boiling Point (Predicted)	363.7 ± 52.0 °C	Echemi[1]
Flash Point (Predicted)	173.8 °C	Echemi[1]
Refractive Index (Predicted)	1.582	Echemi[1]
Polar Surface Area (PSA)	32.3 Å ²	Echemi[1]
XLogP3	0.99380	Echemi[1]

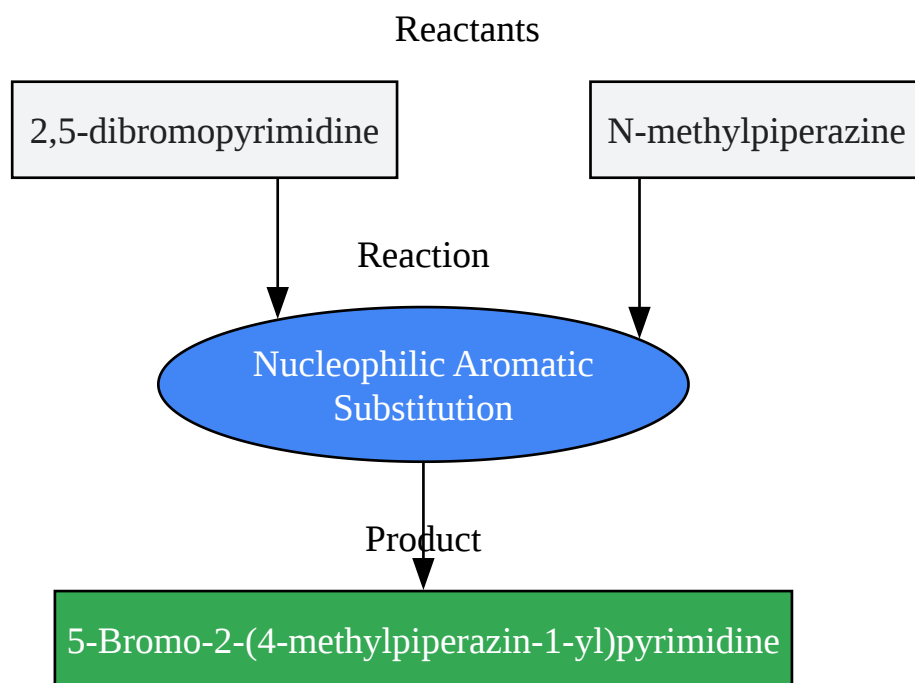
Synthesis and Experimental Protocols

While specific, detailed, and published experimental protocols for the synthesis of **5-Bromo-2-(4-methylpiperazin-1-yl)pyrimidine** are not readily available in peer-reviewed literature, a general synthetic methodology can be inferred from patent literature describing the preparation of analogous 5-bromo-2-substituted pyrimidine compounds.

General Synthetic Protocol:

A plausible synthetic route involves the reaction of a 2-halopyrimidine with N-methylpiperazine. A more general one-step reaction has been patented for the synthesis of 5-bromo-2-substituted pyrimidines from 2-bromomalonaldehyde and an appropriate amidine compound.[1]

Conceptual Experimental Workflow:



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References

- 1. echemi.com [echemi.com]
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